Application Note: Preparation and Certification of Cabozantinib N-oxide Analytical Standard

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Compound of Interest

Compound Name:	*Cabozantinib N-oxide*
CAS No.:	*1621681-63-7*
Cat. No.:	*B1432421*

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Introduction: The Critical Role of Metabolite Standards

Cabozantinib is a potent multi-tyrosine kinase inhibitor used in the treatment of various cancers, including medullary thyroid cancer and advanced renal cell carcinoma.[1][2] Like many xenobiotics, cabozantinib is extensively metabolized in the body, primarily by the cytochrome P450 enzyme CYP3A4.[1][2][3] One of its major metabolites is **Cabozantinib N-oxide** (EXEL-5162), formed by the oxidation of the quinoline nitrogen atom.[1][4] This N-oxide metabolite is a significant circulating component in plasma and a key analyte in pharmacokinetic and drug-drug interaction studies.[4][5]

To accurately quantify cabozantinib and its metabolites in biological matrices and to understand its metabolic fate, high-purity, well-characterized analytical standards are indispensable. This document provides a comprehensive, field-proven protocol for the chemical synthesis, purification, and analytical certification of **Cabozantinib N-oxide**. The methodologies described herein are designed for researchers, analytical scientists, and drug development professionals requiring a reliable source of this critical metabolite for bioanalytical assays and metabolic studies.

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Scientific Rationale and Strategy

The core of this protocol is the selective N-oxidation of the quinoline nitrogen of the cabozantinib molecule. The quinoline ring system is susceptible to oxidation, and this reaction can be achieved with high efficiency using a suitable oxidizing agent.

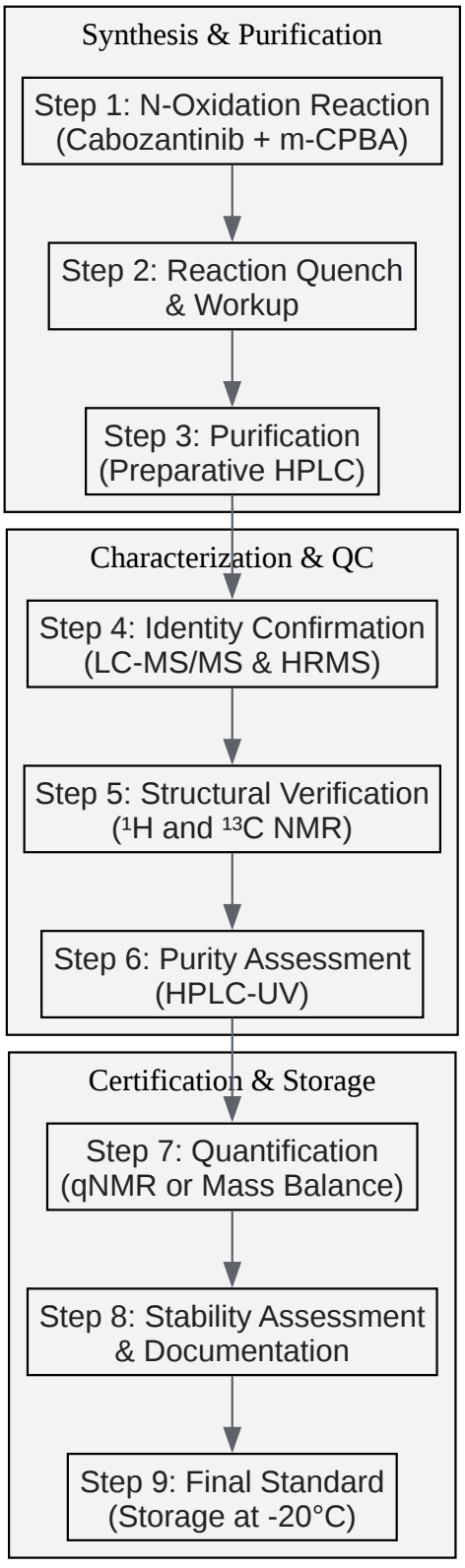
Chemical Transformation: The parent drug, Cabozantinib, is treated with a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), which is a widely used and effective reagent for the N-oxidation of nitrogen-containing heterocycles. The reaction proceeds via the electrophilic attack of the peroxy acid's oxygen atom on the lone pair of electrons of the quinoline nitrogen. Dichloromethane (DCM) is chosen as the reaction solvent due to its inertness and ability to dissolve both the starting material and the m-CPBA reagent.

Purification and Characterization: Given the polar nature of the N-oxide functional group, the product is significantly more polar than the parent cabozantinib. This polarity difference is exploited for purification using silica gel chromatography or, for higher purity, preparative High-Performance Liquid Chromatography (HPLC).[6][7] Final characterization and purity confirmation are performed using a suite of orthogonal analytical techniques: Liquid Chromatography-Mass Spectrometry (LC-MS/MS), High-Resolution Mass Spectrometry (HRMS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[8][9][10]

Overall Workflow

The preparation and certification of the **Cabozantinib N-oxide** standard follows a systematic, multi-stage process to ensure the final product meets the stringent requirements for an analytical reference material.

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Caption: Workflow for Synthesis and Certification of **Cabozantinib N-oxide**.

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Detailed Experimental Protocols

Materials and Reagents

Material	Grade	Recommended Supplier
Cabozantinib (Free Base)	>98% Purity	Commercial Source
meta-Chloroperoxybenzoic acid (m-CPBA)	70-77%	Sigma-Aldrich
Dichloromethane (DCM)	Anhydrous, >99.8%	Acros Organics
Methanol (MeOH)	HPLC Grade	Fisher Scientific
Acetonitrile (ACN)	HPLC Grade	Fisher Scientific
Formic Acid (FA)	LC-MS Grade	Thermo Scientific
Sodium Bicarbonate ($NaHCO_3$)	Reagent Grade	VWR
Sodium Thiosulfate ($Na_2S_2O_3$)	Reagent Grade	VWR
Magnesium Sulfate ($MgSO_4$)	Anhydrous	Sigma-Aldrich
Deuterated Solvents (e.g., DMSO-d_6)	NMR Grade	Cambridge Isotope Labs

Protocol 1: Synthesis of **Cabozantinib N-oxide**

- Preparation: In a round-bottom flask, dissolve Cabozantinib (1.0 g, 1.99 mmol) in 50 mL of anhydrous dichloromethane (DCM). Stir the solution at room temperature until all solids are dissolved.

- Reaction Initiation: Cool the solution to 0°C using an ice bath. To this, add meta-chloroperoxybenzoic acid (m-CPBA, 77% purity, 0.67 g, ~2.99 mmol, 1.5 equivalents) portion-wise over 15 minutes.

    - Causality Note: Adding the m-CPBA slowly at a reduced temperature helps to control the exothermic reaction and minimize the formation of potential side products.

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- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS.
  - TLC System: 95:5 DCM:MeOH. The N-oxide product will have a lower Rf value (be more polar) than the starting material.
  - LC-MS Check: A small aliquot can be quenched, diluted, and injected to check for the appearance of the product mass (m/z 518.2 for $[M+H]^+$).
- Quenching: Once the starting material is consumed, cool the reaction mixture back to 0°C. Quench the excess m-CPBA by slowly adding a 10% aqueous solution of sodium thiosulfate ($Na_2S_2O_3$) until a starch-iodide paper test is negative.
- Workup: Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate ($NaHCO_3$) solution (2 x 30 mL) and brine (1 x 30 mL).
  - Causality Note: The bicarbonate wash removes the meta-chlorobenzoic acid byproduct.
- Isolation: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure to yield the crude **Cabozantinib N-oxide** as an off-white or pale-yellow solid.

Protocol 2: Purification by Preparative HPLC

The crude product is purified to ≥98% purity using reversed-phase preparative HPLC.

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Parameter	Condition	Rationale
Column	C18, 5 µm, 19 x 150 mm	Standard chemistry for separating small molecules of moderate polarity.
Mobile Phase A	Water + 0.1% Formic Acid	Provides protons for positive mode ionization and improves peak shape.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic eluent.
Gradient	20% to 50% B over 20 min	A shallow gradient is used to ensure good separation from residual starting material and any minor impurities.
Flow Rate	15 mL/min	Appropriate for the column dimension.
Detection	UV at 244 nm	Wavelength for good detection of Cabozantinib and its N-oxide.[11]
Injection	Crude material dissolved in DMSO	

Procedure:

- Dissolve the crude product in a minimal amount of DMSO.
- Perform injections onto the preparative HPLC system.
- Collect fractions corresponding to the main product peak.
- Combine the pure fractions and remove the organic solvent (Acetonitrile) under reduced pressure.

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- Lyophilize the remaining aqueous solution to yield the purified **Cabozantinib N-oxide** as a fluffy, pale-yellow solid.

Analytical Characterization and Certification

Identity Confirmation (LC-MS/MS)

The identity of the purified material is confirmed by LC-MS/MS analysis. The key is to observe the correct precursor ion and a logical fragmentation pattern.

Parameter	Condition
LC Column	C18, 1.8 µm, 2.1 x 50 mm
Mobile Phase	Gradient of Water (0.1% FA) and ACN (0.1% FA)
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	518.2 ($[M+H]^+$)
Parent Compound (m/z)	502.2 ($[M+H]^+$)

- Expected Result: The molecular formula of **Cabozantinib N-oxide** is $C_{28}H_{24}FN_3O_6$, with a monoisotopic mass of 517.16.[12] The observed protonated molecule $[M+H]^+$ should be at m/z 518.2. This is a crucial +16 Da mass shift from the parent Cabozantinib ($C_{28}H_{24}FN_3O_5$, m/z 502.2 for $[M+H]^+$), confirming the addition of an oxygen atom.[11][13]

Structural Verification (NMR)

NMR spectroscopy provides unequivocal structural confirmation. The sample is dissolved in DMSO-d_6.

- ^1H NMR: The most significant changes are expected for the protons on the quinoline ring, which are adjacent to the newly formed N-oxide. These protons will typically experience a downfield shift due to the deshielding effect of the N-O bond. Other aromatic and aliphatic protons should show minimal shifts compared to the parent drug.

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- ^{13}C NMR: Similar to the proton NMR, the carbon atoms of the quinoline ring, particularly those alpha and gamma to the nitrogen, will exhibit noticeable downfield shifts.[10]

Purity Assessment (HPLC-UV)

The purity of the final standard is determined using a validated, stability-indicating HPLC-UV method.

Parameter	Condition
Column	C18, 2.7 µm, 4.6 x 100 mm
Mobile Phase	Isocratic or Gradient (e.g., 60:40 ACN:Water with 0.1% FA)
Flow Rate	1.0 mL/min
Detection	UV at 244 nm
Quantification	Area percent normalization

- Acceptance Criteria: Purity must be ≥ 98.0%. All individual impurities must be < 0.15%.

Storage and Stability

Proper storage is essential to maintain the integrity of the analytical standard.[14]

- Short-Term Storage: Store the solid material at 2-8°C, protected from light and moisture.
- Long-Term Storage: For long-term preservation, store the solid material at -20°C or below.[15]
- Solution Stability: Prepare stock solutions in DMSO or another suitable organic solvent.[16] The stability of these solutions should be validated by performing periodic analyses against freshly prepared solutions.[17][18] Typically, solutions are stable for several weeks when stored at -20°C.

Troubleshooting

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Problem	Possible Cause	Suggested Solution
Incomplete Reaction	Insufficient oxidizing agent or short reaction time.	Increase m-CPBA to 2.0 equivalents. Extend reaction time and monitor closely by LC-MS.
Low Recovery after Purification	Product is highly polar and may adhere strongly to silica.	Use a more polar mobile phase for chromatography (e.g., higher percentage of methanol). Consider HILIC or reversed-phase purification.[6] [7]
Product Degradation	N-oxide is unstable under certain conditions (e.g., strong acid/base, prolonged heat).	Ensure all workup and purification steps are performed promptly and at controlled temperatures. Avoid harsh pH conditions.

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